

Fimepinostat long-term response duration validation

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Compound Focus: Fimepinostat

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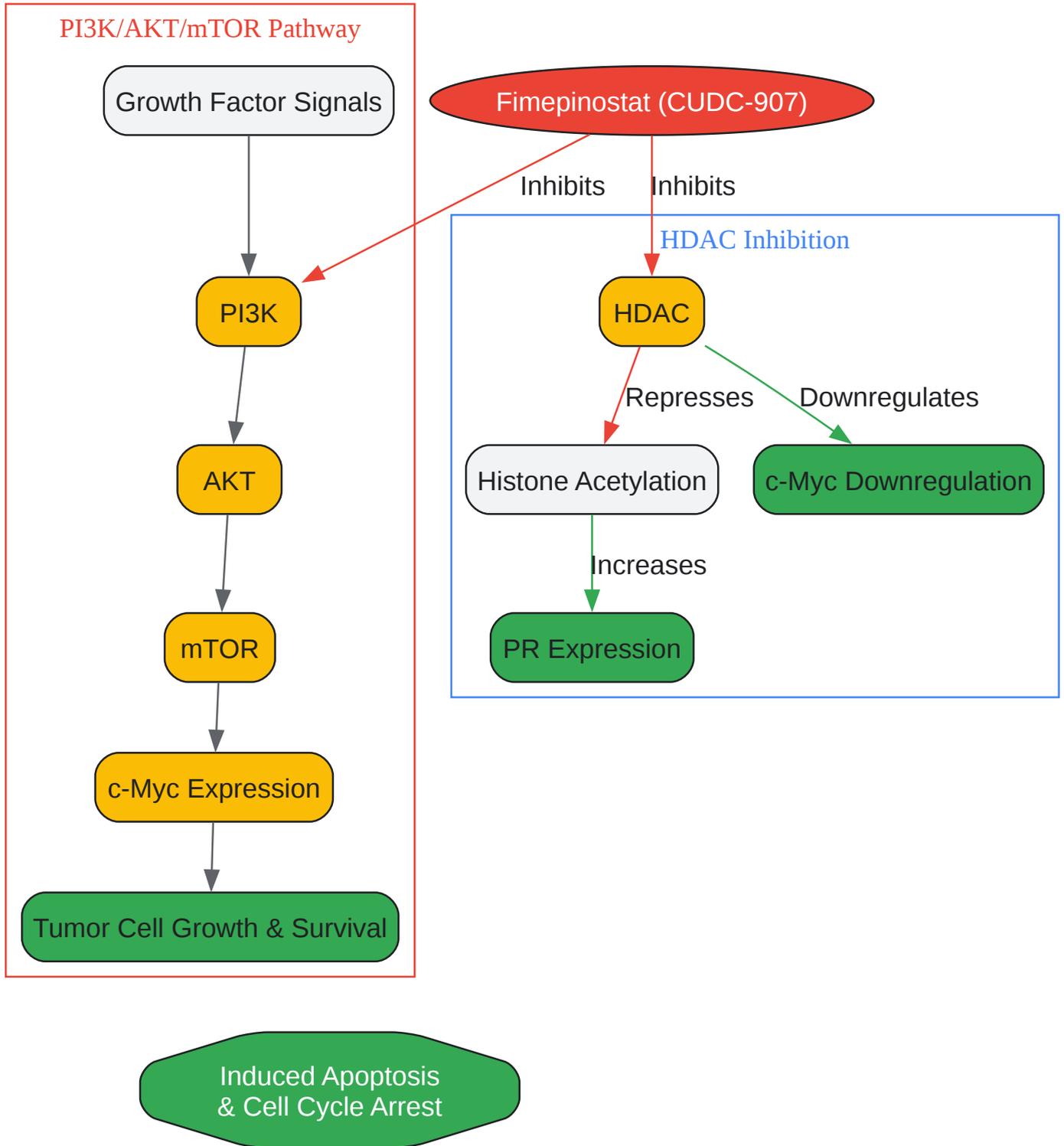
Fimepinostat Profile and Mechanism of Action

Fimepinostat (also known as CUDC-907) is a novel, oral small molecule inhibitor. Its unique dual-targeting mechanism is the basis for its investigation in various cancers [1].

The table below summarizes its core characteristics:

Attribute	Description
Drug Name	Fimepinostat (CUDC-907) [1]
Classification	Dual-acting inhibitor [2] [1]
Primary Targets	PI3K (Class I isoforms) & Pan-Histone Deacetylase (HDAC) enzymes [2] [3] [1]
Key Mechanism	Simultaneously inhibits the PI3K-AKT-mTOR signaling pathway and HDAC activity, leading to broad anti-tumor effects including growth arrest and apoptosis [3] [1] [4]. Preclinically, it shows greater efficacy than single-target inhibitors [2].
Main Investigated Cancers	Diffuse Intrinsic Pontine Glioma (DIPG), recurrent Medulloblastoma, recurrent High-Grade Glioma (HGG) [2] [5], Hepatocarcinoma (HCC) [3], Endometrial Cancer [4], Small Cell Lung Cancer (SCLC) [6].

The following diagram illustrates the signaling pathways targeted by **Fimepinostat** and its combined effects:



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Key Clinical Trial Design

The most comprehensive clinical information available is for the **PNOC016 trial** (NCT03893487), which was an early-phase "target validation study" [2] [5] [7]. This study was designed to answer preliminary questions about the drug, not to measure long-term response.

- **Primary Objective:** To confirm whether **fimepinostat** successfully penetrates the blood-brain barrier by measuring its concentration in tumor tissue after oral administration [2].
- **Patient Cohorts:** The study included children and young adults (ages 3-39) with specific hard-to-treat brain tumors: newly diagnosed Diffuse Intrinsic Pontine Glioma (DIPG), recurrent Medulloblastoma, or recurrent High-Grade Glioma (HGG) [5].
- **Treatment Schedule:** Patients received **fimepinostat** for 2-3 days before a scheduled biopsy or surgery, and then continued treatment in maintenance cycles (once daily for 5 days each week) [2] [5].
- **Planned Treatment Duration:** Patients could receive the drug for up to 12 months, with the possibility of extension up to 24 months or longer if they were experiencing clinical benefit without excessive toxicity [2] [5].
- **Current Status:** This study has **closed to accrual** and is no longer accepting new patients [2] [7].

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